

4-Fluorostyrene molecular weight and formula

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Compound of Interest

Compound Name: 4-Fluorostyrene

Cat. No.: B1294925

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An In-depth Technical Guide to 4-Fluorostyrene

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical summary of **4-Fluorostyrene**, focusing on its core molecular attributes.

Chemical Identity and Molecular Properties

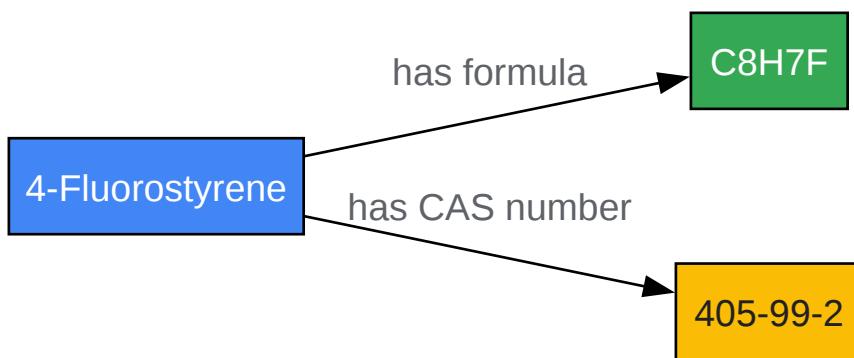
4-Fluorostyrene is an organic compound distinguished by a fluorine atom attached to the para position of a styrene molecule.^[1] This structure consists of a vinyl group (ethenyl) bonded to a phenyl group.^[1] The presence of the fluorine atom can enhance the chemical stability and influence the physical properties of polymers derived from it.^[1]

The key quantitative data for **4-Fluorostyrene** is summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C8H7F	[1] [2] [3] [4] [5]
Molecular Weight	122.14 g/mol	[2] [4]
CAS Number	405-99-2	[2] [3]
Appearance	Colorless to pale yellow liquid	[1] [3]
Density	1.024 g/mL at 25 °C	[5] [6] [7]
Boiling Point	67 °C at 50 mmHg	[6] [7]
Melting Point	-36 to -33 °C	[7]
Water Solubility	Insoluble	[3] [6]

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common name, molecular formula, and CAS number for **4-Fluorostyrene**, providing a clear visual representation of its identification.



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